

In-Depth Technical Guide to 5-Methyl-4-Nitrothiazole

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Compound of Interest

Compound Name: 5-methyl-4-nitroThiazole

Cat. No.: B15355471

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-methyl-4-nitrothiazole**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document details the molecular and physical properties of **5-methyl-4-nitrothiazole** and its isomers, outlines a general synthetic methodology for nitrothiazole derivatives, and discusses the potential biological significance of this class of compounds. The information is structured to be a valuable resource for researchers and professionals engaged in the fields of chemical synthesis and pharmaceutical sciences.

Chemical and Physical Properties

5-Methyl-4-nitrothiazole is a derivative of thiazole, a five-membered heterocyclic ring containing both sulfur and nitrogen atoms. The presence of a nitro group and a methyl group on the thiazole ring significantly influences its chemical reactivity and biological activity.

Molecular Formula: $C_4H_4N_2O_2S$

Molecular Weight: 144.15 g/mol

Comparative Data of Methyl-Nitrothiazole Isomers

To provide a broader context for researchers, the following table summarizes the key physical and chemical properties of **5-methyl-4-nitrothiazole** and its related isomers.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
5-Methyl-4-nitrothiazole	26213-86-5	C ₄ H ₄ N ₂ O ₂ S	144.15
4-Methyl-5-nitrothiazole	26213-72-9	C ₄ H ₄ N ₂ O ₂ S	144.15
2-Methyl-5-nitrothiazole	16243-71-3	C ₄ H ₄ N ₂ O ₂ S	144.15[1]
2-Amino-5-nitrothiazole	121-66-4	C ₃ H ₃ N ₃ O ₂ S	145.14[2]

Synthesis of Nitrothiazole Derivatives: An Overview

While a specific, detailed experimental protocol for the synthesis of **5-methyl-4-nitrothiazole** is not readily available in the public domain, a general methodology for the synthesis of related nitrothiazole compounds, such as 2-amino-5-nitrothiazole, has been well-documented.[3][4][5][6] This process typically involves the nitration of a thiazole precursor. The following is a representative protocol adapted from the synthesis of 2-amino-5-nitrothiazole, which can serve as a foundational method for synthetic chemists.

General Experimental Protocol for the Synthesis of a Nitrothiazole Derivative

Materials:

- 2-Aminothiazole precursor
- Concentrated Sulfuric Acid (H₂SO₄)
- Nitrating agent (e.g., Nitric Acid, HNO₃)

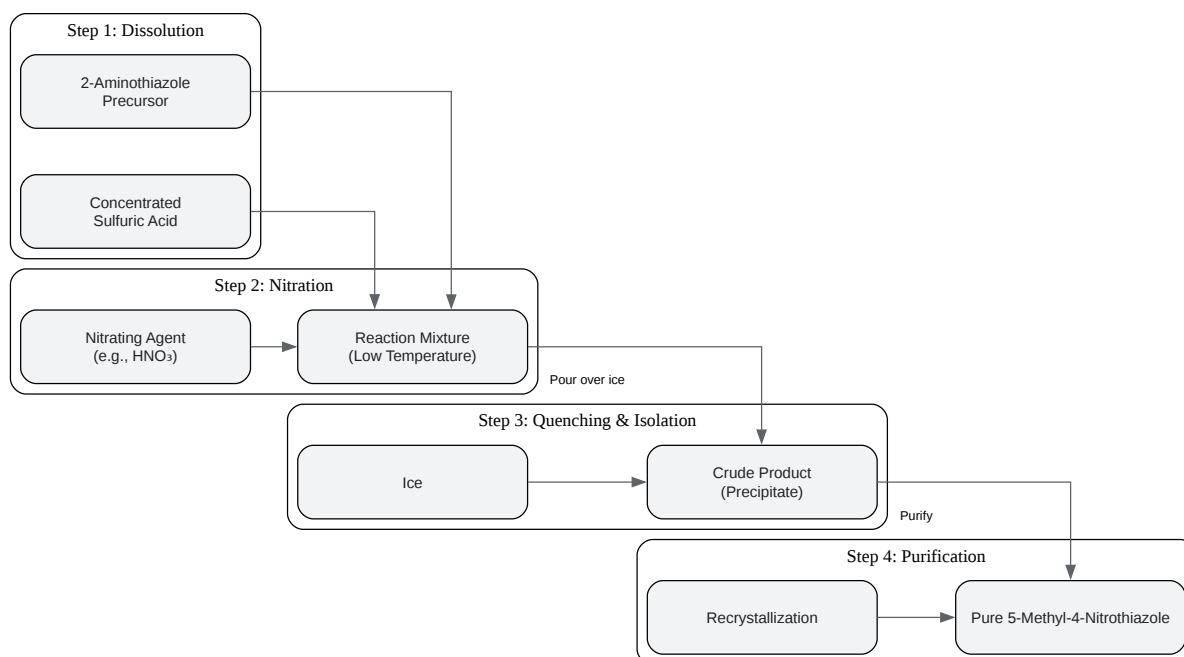
- Ice
- Base for neutralization (e.g., Ammonium Hydroxide)
- Organic solvent for extraction/purification

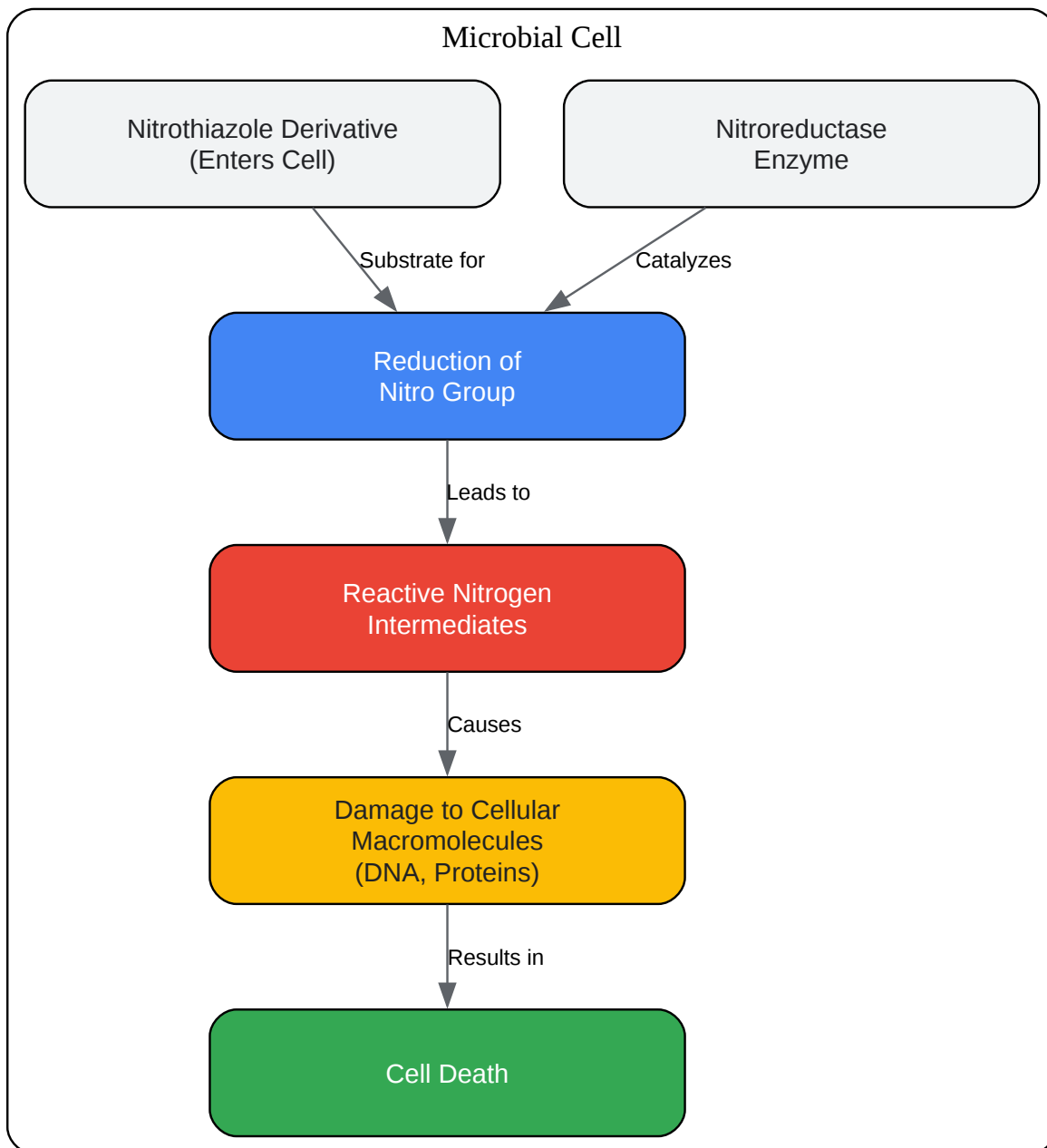
Procedure:

- **Dissolution:** The 2-aminothiazole precursor is carefully dissolved in concentrated sulfuric acid at a low temperature (typically below 10°C) to control the exothermic reaction.
- **Nitration:** The nitrating agent is added dropwise to the solution while maintaining the low temperature. The reaction mixture is stirred for a specified period to ensure complete nitration.
- **Quenching:** The reaction is quenched by pouring the mixture over crushed ice. This step precipitates the crude nitrothiazole derivative.
- **Neutralization and Isolation:** The acidic solution is then neutralized with a base, such as ammonium hydroxide, to a pH of approximately 7. The precipitated product is collected by filtration.
- **Purification:** The crude product is washed with water and can be further purified by recrystallization from an appropriate solvent to yield the pure nitrothiazole derivative.

Safety Precaution: The nitration of aromatic compounds is a highly exothermic and potentially hazardous reaction. Appropriate safety measures, including the use of personal protective equipment and a fume hood, are essential.

Synthesis Workflow Diagram





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